

# An In-depth Technical Guide to the Physical Properties of 4-Heptyloxyphenol

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## Compound of Interest

Compound Name: 4-Heptyloxyphenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Heptyloxyphenol**, a significant organic compound with applications in various research fields. The information is presented to be a valuable resource for laboratory work and drug development, with a focus on quantitative data, experimental methodologies, and the visualization of related biological and experimental processes.

## Physical and Chemical Properties of 4-Heptyloxyphenol

**4-Heptyloxyphenol** is an aromatic ether that presents as a white to light beige crystalline powder or an off-white powder.<sup>[1][2][3]</sup> Depending on its purity and the ambient temperature, it can also appear as a colorless to pale yellow liquid or solid.<sup>[4]</sup> Its chemical structure consists of a phenol group substituted with a heptyloxy group at the para position. This structure imparts hydrophobic properties due to the long alkyl chain, making it soluble in organic solvents and insoluble in water.<sup>[1][4]</sup>

Table 1: Summary of Physical Properties of **4-Heptyloxyphenol**

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O <sub>2</sub>	[1][2][4][5][6]
Molecular Weight	208.3 g/mol	[1][6]
Melting Point	60-65 °C	[1][2][3][7][8]
Boiling Point	307.5-312 °C (some values are estimates)	[1][2][3][7][8]
Appearance	Off-white to light beige crystalline powder	[1][2][3]
Solubility in Water	Insoluble	[1]
Solubility in DMSO	> 10 mM; 100 mg/mL (480.08 mM)	[2][5][8]
Partition Coefficient (LogP)	4.01 - 4.54	[1][9]
pKa	9.93 - 10.35 (Predicted)	[2][3][7][8][9]
Density	0.9962 g/cm <sup>3</sup> (rough estimate)	[2][3][7][8]
Refractive Index	1.4860 (estimate)	[2][3][7][8]
Flash Point	144.8 °C	[7]
Vapor Pressure	0.000123 mmHg at 25 °C	[7]

## Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of solid organic compounds like **4-Heptyloxyphenol**.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[2] A pure compound typically melts over a narrow range of 1-2°C.[10]

- **Sample Preparation:** A small amount of dry, finely powdered **4-Heptyloxyphenol** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[4][7]

- Apparatus: The capillary tube is attached to a thermometer and placed in a heating bath (such as a Thiele tube filled with mineral oil or a digital melting point apparatus).<sup>[2]</sup><sup>[7]</sup>
- Procedure: The sample is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.<sup>[2]</sup>
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.<sup>[2]</sup><sup>[3]</sup>

### Boiling Point Determination (Thiele Tube Method)

For compounds that are liquid at or near room temperature or for which a boiling point is required, the Thiele tube method is a common microscale technique.

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- Apparatus: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling liquid like mineral oil.
- Procedure: The Thiele tube is heated gently. As the liquid in the test tube boils, a stream of bubbles will emerge from the capillary tube. The heating is then discontinued.
- Data Recording: The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.

### Solubility Determination

Solubility tests provide information about the presence of polar or nonpolar functional groups.

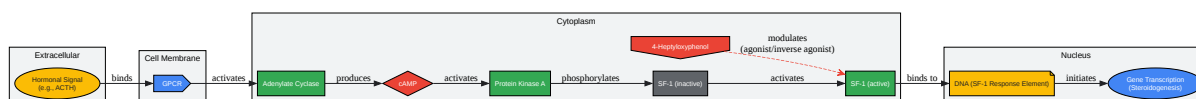
- Procedure for Water Solubility: A small, measured amount of **4-Heptyloxyphenol** (e.g., 25 mg) is placed in a test tube. Water (e.g., 0.75 mL) is added in small portions, and the tube is shaken vigorously after each addition. The compound is classified as soluble or insoluble based on whether a homogeneous solution is formed.

- Procedure for DMSO Solubility: A similar procedure is followed using dimethyl sulfoxide (DMSO) as the solvent. For quantitative measurements, a saturated solution is prepared, filtered to remove undissolved solid, and the concentration of the filtrate is determined using a technique like UV-Vis spectroscopy or HPLC.

## Visualizing Molecular Interactions and Experimental Workflows

### Biological Pathway: Modulation of Steroidogenic Factor-1 (SF-1) Signaling

**4-Heptyloxyphenol** has been identified as a modulator of Steroidogenic Factor-1 (SF-1), a nuclear receptor crucial for the regulation of adrenal and gonadal development and function.[2] [3] It can act as either an agonist or an inverse agonist, influencing the transcription of genes involved in steroidogenesis.[2][3]

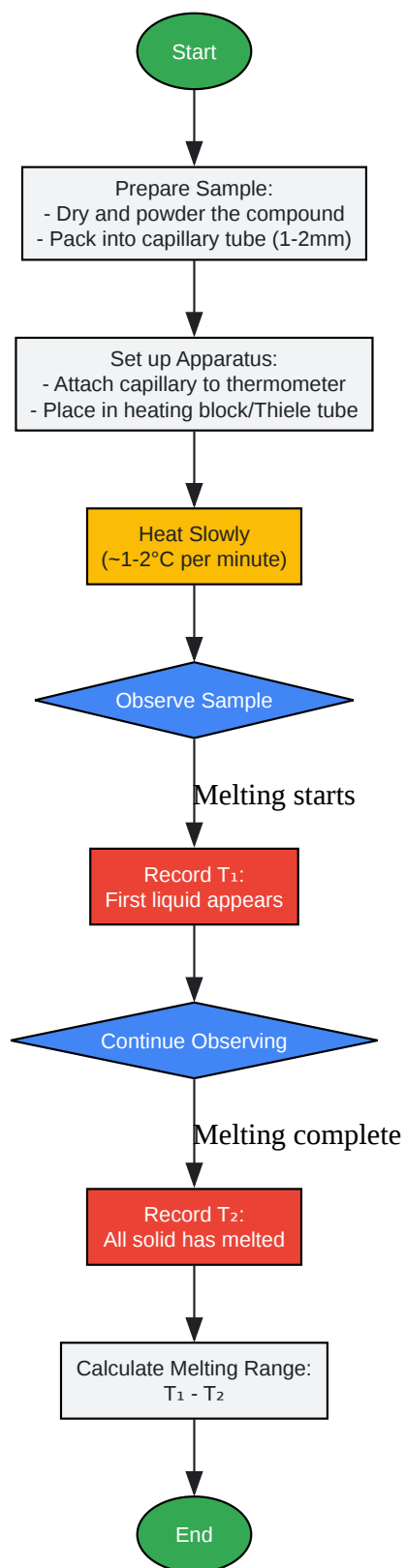


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Caption: SF-1 signaling pathway and the modulatory role of **4-Heptyloxyphenol**.

### Experimental Workflow: Melting Point Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the melting point of a solid organic compound.



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Caption: Workflow for determining the melting point of a crystalline solid.

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